

Proper Disposal of 1-Bromo-3-(bromomethyl)-2-fluorobenzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)-2-fluorobenzene

Cat. No.: B117381

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For Immediate Reference: Treat **1-Bromo-3-(bromomethyl)-2-fluorobenzene** as a hazardous, corrosive, halogenated organic waste. Segregate from other waste streams and ensure handling with appropriate personal protective equipment.

This guide provides essential safety and logistical information for the proper disposal of **1-Bromo-3-(bromomethyl)-2-fluorobenzene** (CAS No. 149947-16-0), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Summary of Key Information

Below is a table summarizing the available quantitative data for **1-Bromo-3-(bromomethyl)-2-fluorobenzene**. It is important to note that specific toxicity data and occupational exposure limits for this compound are not readily available. Therefore, stringent adherence to safety protocols for corrosive and halogenated compounds is imperative.

Property	Value	Source
Chemical Name	1-Bromo-3-(bromomethyl)-2-fluorobenzene	PubChem[1]
CAS Number	149947-16-0	PubChem[1]
Molecular Formula	C ₇ H ₅ Br ₂ F	PubChem[1]
Molecular Weight	267.92 g/mol	PubChem[1]
Physical Form	Solid	Sigma-Aldrich
GHS Hazard Statements	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage.	PubChem[1]
Signal Word	Danger	Sigma-Aldrich
LD50 (Oral)	Data not available	
LC50 (Inhalation)	Data not available	
Permissible Exposure Limit (PEL)	Not established	
Threshold Limit Value (TLV)	Not established	

Experimental Protocols for Safe Disposal

The following step-by-step protocol outlines the approved procedure for the disposal of **1-Bromo-3-(bromomethyl)-2-fluorobenzene**. This protocol is designed to minimize risk to personnel and the environment.

1. Personal Protective Equipment (PPE): Before handling the compound, ensure a complete set of appropriate PPE is worn. This includes, but is not limited to:

- Chemical-resistant gloves (nitrile or neoprene).
- Safety goggles and a face shield.
- A laboratory coat.
- Closed-toe shoes.

2. Waste Segregation: **1-Bromo-3-(bromomethyl)-2-fluorobenzene** is a halogenated organic compound. It is crucial to segregate this waste to ensure proper disposal and to prevent dangerous chemical reactions.

- Do not mix with non-halogenated organic waste.
- Do not dispose of down the sink or in regular trash.
- Use a designated waste container specifically for halogenated organic compounds.

3. Waste Collection and Labeling:

- Obtain a chemically resistant waste container (e.g., a high-density polyethylene or glass container with a secure cap).
- Clearly label the container with "Halogenated Organic Waste" and the full chemical name: "**1-Bromo-3-(bromomethyl)-2-fluorobenzene**".
- Include the hazard pictograms for "Corrosive" and any other applicable hazards.
- Keep a log of the approximate amount of waste added to the container.

4. Temporary Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- This area should be well-ventilated, such as in a fume hood or a designated chemical waste cabinet.
- Ensure the storage area is away from incompatible materials.

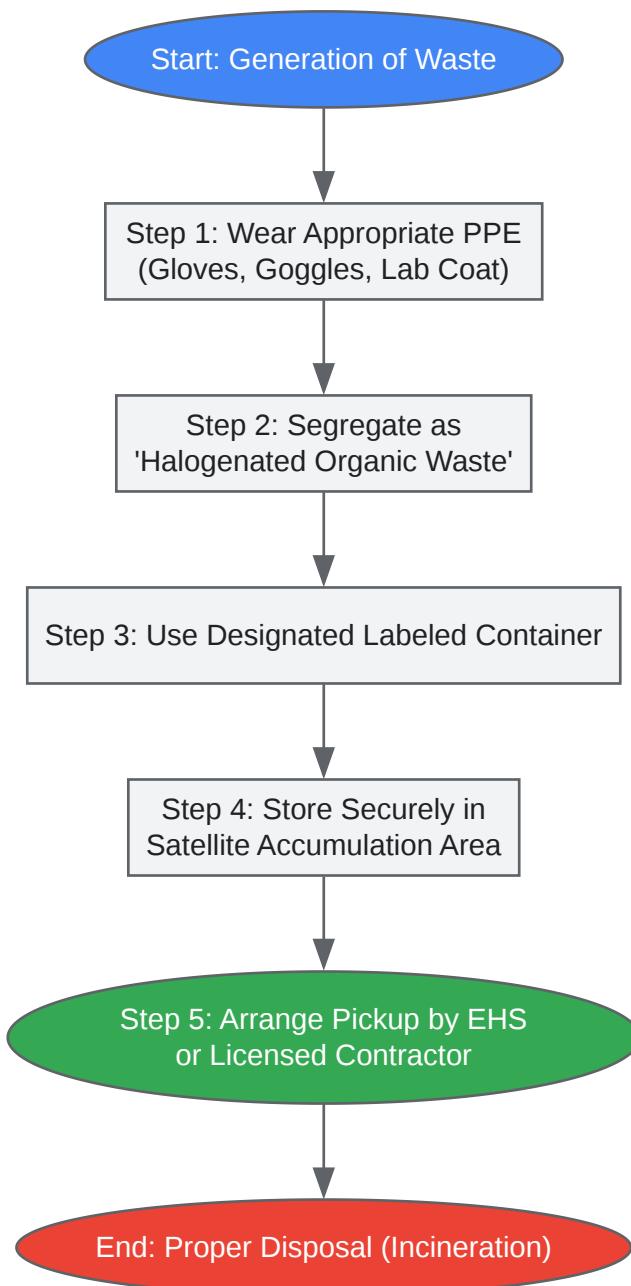
5. Final Disposal:

- Once the waste container is full or is no longer needed, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow all institutional and local regulations for the handover and transportation of hazardous waste. The primary method of disposal for halogenated organic compounds is typically high-temperature incineration.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **1-Bromo-3-(bromomethyl)-2-fluorobenzene**.

Disposal Workflow for 1-Bromo-3-(bromomethyl)-2-fluorobenzene

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Caption: Disposal workflow for **1-Bromo-3-(bromomethyl)-2-fluorobenzene**.

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References

- 1. 1-Bromo-3-(bromomethyl)-2-fluorobenzene | C7H5Br₂F | CID 18989440 - PubChem [pubchem.ncbi.nlm.nih.gov]
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